

A Comprehensive Technical Guide to the Fundamental Characteristics of Carbomer 934 Powder

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Carbomer 934

Cat. No.: B047073

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Carbomer 934 is a high molecular weight polymer of acrylic acid, cross-linked with allyl ethers of sucrose.[1] It is a synthetic, white, fluffy, and hygroscopic powder widely utilized in the pharmaceutical and cosmetic industries as a primary excipient.[1][2] Its principal applications include use as a suspending agent, viscosity enhancer, and emulsifier in a variety of liquid and semi-solid dosage forms such as gels, creams, and ophthalmic preparations.[3] The versatility of **Carbomer 934** stems from its ability to form viscous hydrogels at low concentrations upon neutralization.[2]

Physicochemical Properties

Carbomer 934 is a polyacrylic acid polymer.[2] While its exact molecular weight is variable, it is a high molecular weight polymer.[1][2] The empirical formula for the repeating acrylic acid monomer is $(C_3H_4O_2)_n$. [3] The powder is acidic in nature, with a 0.5% aqueous dispersion exhibiting a pH of approximately 2.8 to 3.2.[2]

Table 1: General Physicochemical Characteristics of **Carbomer 934** Powder

Property	Value	References
Appearance	White to off-white, fluffy, hygroscopic powder	[1][4]
Molecular Formula (monomer)	(C ₃ H ₄ O ₂) _n	[3]
CAS Number	9003-01-4, 9007-16-3	[3][5]
Solubility	Swells in water and other polar solvents after dispersion and neutralization.	[1]
pH of 0.5% Aqueous Dispersion	2.8 - 3.2	[2]
Carboxylic Acid Content	56.0% - 68.0% (dried substance)	[1]
Density	Approximately 1.4 g/cm ³	[1]
Melting Point	Decomposes at temperatures >255°C	[4]

Rheological Properties

The most critical characteristic of **Carbomer 934** is its ability to impart high viscosity to aqueous solutions. The viscosity is highly dependent on the concentration of the polymer and the pH of the solution. In its acidic form, the polymer chains are tightly coiled. Upon neutralization with a suitable base (e.g., sodium hydroxide, triethanolamine), the carboxylic acid groups ionize, leading to electrostatic repulsion between the charged polymer segments. This repulsion causes the polymer chains to uncoil and expand, resulting in a significant increase in viscosity and the formation of a gel network.[2][6]

Table 2: Viscosity of Neutralized **Carbomer 934** Aqueous Dispersions

Concentration (% w/v)	Viscosity (mPa·s or cP)	pH	References
0.5%	30,500 - 39,400	~7.3	[1]
0.5%	Increases with pH, peaking around pH 6-7	6.0	[7]
Various	Exhibits shear-thinning (pseudoplastic) behavior	Neutralized	[7]

The rheological behavior of **Carbomer 934** gels is non-Newtonian and typically exhibits shear-thinning properties, where the viscosity decreases with an increasing shear rate.[7] This is a desirable property for many topical formulations, allowing for easy spreading during application while maintaining a high viscosity at rest to ensure stability.

Thermal Stability

Carbomer 934 is a thermally stable substance under normal storage conditions.[3] It can withstand heating at 104°C for 2 hours without a significant loss of its thickening properties. However, prolonged exposure to excessive temperatures can lead to discoloration and a reduction in stability. Complete decomposition occurs upon heating at 260°C for 30 minutes.[3]

Experimental Protocols

Preparation of Carbomer 934 Hydrogel (0.5% w/v)

Objective: To prepare a neutralized aqueous gel of **Carbomer 934**.

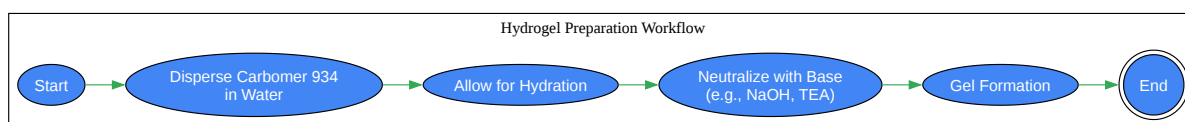
Materials:

- **Carbomer 934** powder
- Purified water
- Sodium hydroxide (NaOH) solution (e.g., 10% w/v) or Triethanolamine (TEA)

- Beaker
- Overhead stirrer or magnetic stirrer
- pH meter

Methodology:

- Weigh the required amount of **Carbomer 934** powder.
- Add the purified water to a beaker of appropriate size.
- While continuously stirring the water to create a vortex, slowly and carefully sprinkle the **Carbomer 934** powder onto the surface of the water to prevent clumping.
- Continue stirring until the powder is fully dispersed and hydrated. This may take a significant amount of time, and the dispersion will appear translucent and acidic.[8]
- Slowly add the neutralizing agent (e.g., NaOH solution or TEA) dropwise while monitoring the pH with a calibrated pH meter.
- Continue adding the neutralizing agent until the desired pH (typically between 6.0 and 7.5) is reached.
- A significant increase in viscosity will be observed as the gel forms.
- Allow the gel to stand for some time to ensure complete hydration and to eliminate any entrapped air bubbles.



[Click to download full resolution via product page](#)

Workflow for the preparation of a **Carbomer 934** hydrogel.

Viscosity Measurement

Objective: To determine the viscosity of a **Carbomer 934** hydrogel.

Apparatus:

- Rotational viscometer (e.g., Brookfield type) with appropriate spindle

Methodology:

- Prepare the **Carbomer 934** hydrogel as described above and allow it to equilibrate to a constant temperature (e.g., 25°C).
- Select an appropriate spindle and rotational speed based on the expected viscosity of the gel.
- Immerse the spindle into the gel, ensuring it is submerged to the marked level and that there are no air bubbles trapped beneath the spindle.
- Allow the system to stabilize for a defined period.
- Record the viscosity reading from the viscometer.
- Measurements can be taken at various rotational speeds to evaluate the shear-thinning behavior of the gel.^[9]

Swelling Index Determination

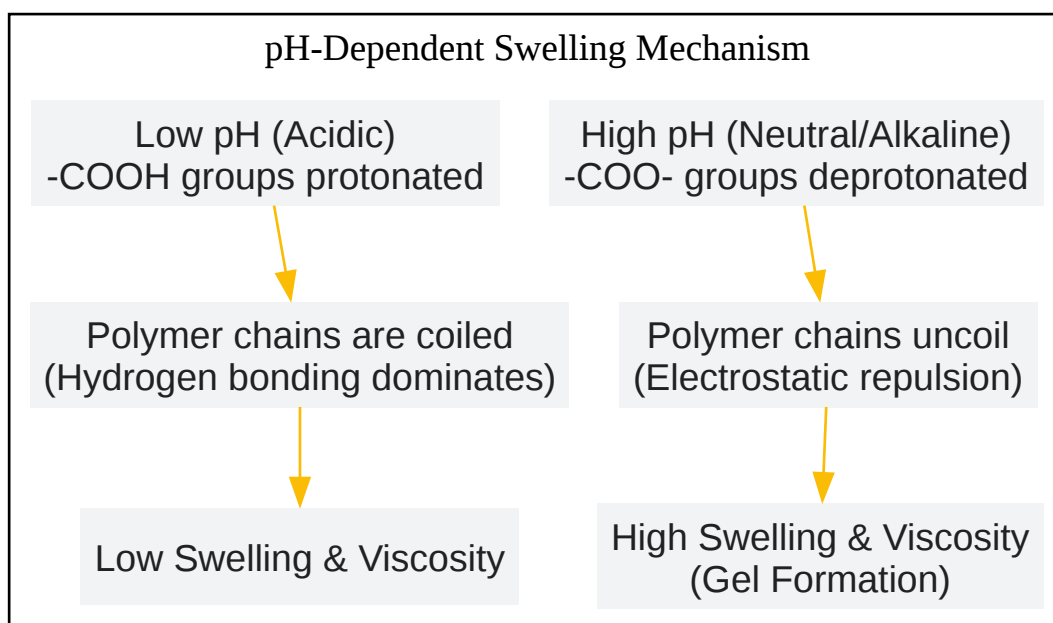
Objective: To quantify the swelling capacity of **Carbomer 934**.

Methodology:

- Accurately weigh a specific amount of dry **Carbomer 934** powder (Wd).
- Place the powder in a porous bag (e.g., a tea bag) and immerse it in a beaker containing a specific medium (e.g., purified water or a buffer solution of a particular pH).

- At predetermined time intervals, remove the bag, carefully blot the excess surface water, and weigh the swollen polymer (Ws).
- The swelling index is calculated using the following formula: $\text{Swelling Index} = (W_s - W_d) / W_d$

The swelling of **Carbomer 934** is highly pH-dependent, with significantly higher swelling observed in neutral or alkaline media compared to acidic media.^{[10][11]}



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

1. Carbomer 934, 934P, 940, 941, 974, 980 Manufacturers, with SDS [mubychem.com]
2. iaajps.com [iaajps.com]
3. Carbomer 934 - CD Formulation [formulationbio.com]

- 4. CARBOPOL 934 [chembk.com]
- 5. Carbomer 934 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. liras.kuleuven.be [liras.kuleuven.be]
- 7. researchgate.net [researchgate.net]
- 8. Carbomer Homopolymer [drugfuture.com]
- 9. ijlret.com [ijlret.com]
- 10. mdpi.com [mdpi.com]
- 11. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Fundamental Characteristics of Carbomer 934 Powder]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b047073#fundamental-characteristics-of-carbomer-934-powder]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com